

(1S,2R)-2-Methylcyclohexanamine Hydrochloride: A Technical Overview

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Compound of Interest

Compound Name: (1S,2R)-2-methylcyclohexanamine
hydrochloride

CAS No.: 79389-39-2

Cat. No.: B591490

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available chemical and physical properties of **(1S,2R)-2-methylcyclohexanamine hydrochloride**. Due to the limited availability of public data for this specific stereoisomer, this document also highlights areas where information is currently lacking.

Chemical Identity and Physical Properties

(1S,2R)-2-methylcyclohexanamine hydrochloride is a chiral organic compound. The hydrochloride salt form enhances its stability and solubility in aqueous solutions, a common practice in the development of amine-containing pharmaceuticals. While specific experimental data for this isomer is scarce, some fundamental properties can be reported.

Table 1: Physical and Chemical Properties of (1S,2R)-2-Methylcyclohexanamine and its Hydrochloride Salt

Property	Value	Source
Chemical Name	(1S,2R)-2-methylcyclohexanamine hydrochloride	N/A
CAS Number	79389-39-2	N/A
Molecular Formula	C ₇ H ₁₆ ClN	[1]
Molecular Weight	149.66 g/mol	[1]
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
pKa	Not available	N/A
Solubility	Not available	N/A
Appearance	Not available	N/A

For the corresponding free amine, (1S,2R)-2-methylcyclohexanamine (CAS: 79389-36-9, 2164-19-4), the following computed properties are available:

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ N	[2]
Molecular Weight	113.20 g/mol	[2]

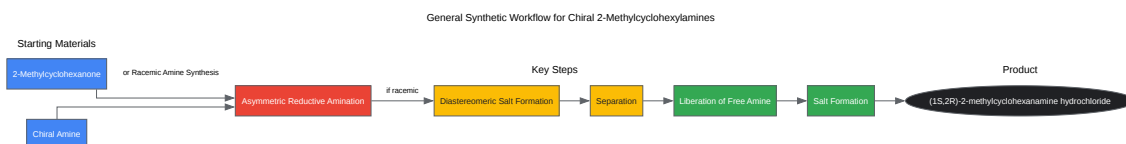
It is important to note that the physical properties of the hydrochloride salt, such as melting point and solubility, are expected to differ significantly from those of the free amine.

Synthesis and Experimental Protocols

Detailed experimental protocols for the specific synthesis and purification of **(1S,2R)-2-methylcyclohexanamine hydrochloride** are not readily available in the public domain. However, general strategies for the synthesis of chiral 2-methylcyclohexylamines often involve the following approaches:

- Resolution of a racemic mixture: This classic method involves the use of a chiral resolving agent to separate the enantiomers of 2-methylcyclohexylamine.
- Asymmetric synthesis: Modern synthetic methods may employ chiral catalysts or auxiliaries to achieve the stereoselective synthesis of the desired (1S,2R) isomer. This can involve asymmetric hydrogenation of a corresponding imine or reductive amination of a chiral ketone precursor.
- Chiral pool synthesis: Starting from a readily available chiral starting material, a synthetic route can be designed to yield the target molecule with the desired stereochemistry.

A general workflow for a potential synthetic approach is outlined below.



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Caption: A conceptual workflow for the synthesis of **(1S,2R)-2-methylcyclohexylamine hydrochloride**.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **(1S,2R)-2-methylcyclohexylamine hydrochloride** is not publicly available. For definitive structural

confirmation and purity assessment, it is recommended to acquire these spectra on a sample of the compound.

Biological Activity and Signaling Pathways

There is currently no publicly available information on the specific biological activity or signaling pathways associated with **(1S,2R)-2-methylcyclohexanamine hydrochloride**. While some studies have explored the pharmacological properties of cyclohexylamine derivatives in general, these findings cannot be directly extrapolated to this specific stereoisomer. Further research is required to elucidate the biological function of this compound.

Due to the absence of data on its biological targets and mechanism of action, a signaling pathway diagram cannot be provided at this time.

Safety, Handling, and Storage

Information on the specific hazards of **(1S,2R)-2-methylcyclohexanamine hydrochloride** is not detailed in readily accessible safety data sheets. As with any chemical, it should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, it is advisable to consult the safety data sheet (SDS) provided by a commercial supplier.

Conclusion

(1S,2R)-2-methylcyclohexanamine hydrochloride is a chiral molecule with potential applications in research and development. However, a comprehensive understanding of its chemical and biological properties is hampered by the limited amount of publicly available data. Further experimental work is necessary to fully characterize this compound, including the determination of its physical constants, the development of specific synthetic protocols, and the investigation of its pharmacological profile. This will be crucial for unlocking its potential in drug discovery and other scientific disciplines.

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References

- [1. \(1S,2R\)-2-methylcyclohexanamine hydrochloride | 79265-66-0 | Benchchem \[benchchem.com\]](#)
- [2. 2-Methylcyclohexylamine, \(1S,2R\)- | C7H15N | CID 5324013 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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